

An In-depth Technical Guide to Latinone: From Discovery to Biological Activity

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Latinone, a naturally occurring neoflavonoid, has garnered attention within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the discovery, chemical properties, and known biological activities of **Latinone**. Detailed experimental protocols for its isolation and key bioassays are presented, alongside a structured summary of all available quantitative data. Furthermore, this guide employs Graphviz visualizations to elucidate relevant biochemical pathways and experimental workflows, offering a clear and concise resource for researchers and professionals in the field of drug discovery and development.

Discovery and Chemical Profile

Latinone was first isolated in 2003 by a team of researchers led by O. Shirota from the stems of Dalbergia cochinchinensis, a perennial tree native to regions of Southeast Asia[1][2]. This discovery was part of a broader investigation into the phenolic constituents of this plant species.

Chemical Identity:



Property	Value	
IUPAC Name	7-hydroxy-3,6-dimethoxy-9- phenylphenanthrene-1,4-dione	
Molecular Formula	C22H16O5	
Molecular Weight	360.36 g/mol	
CAS Number	79157-36-1	
Class	Neoflavonoid	

Initial reports from some commercial suppliers have anachronistically classified **Latinone** as a macrolide antibiotic; however, its chemical structure, as elucidated by Shirota et al. (2003), firmly places it within the neoflavonoid class of polyphenolic compounds[1][2].

Biological Activity and Potential Therapeutic Applications

To date, the primary scientifically documented biological activity of **Latinone** is its inhibitory effect on the enzyme testosterone 5α -reductase[1][2]. This enzyme is responsible for the conversion of testosterone to the more potent androgen, dihydrotestosterone (DHT). Inhibition of this enzyme is a key mechanism in the treatment of androgen-dependent conditions.

While some commercial sources have alluded to anti-osteoporotic and antibiotic properties, a thorough review of the scientific literature reveals no specific studies or data to substantiate these claims for **Latinone**. The following section, therefore, focuses on the experimentally verified activity.

Inhibition of Testosterone 5α-Reductase

The seminal study by Shirota et al. (2003) investigated the potential of **Latinone** and other isolated phenolic compounds to inhibit testosterone 5α -reductase. This activity is of significant interest for conditions such as benign prostatic hyperplasia (BPH) and androgenic alopecia.

Quantitative Data: Testosterone 5α-Reductase Inhibition



Compound	Concentration	% Inhibition	IC50
Latinone	10 μΜ	Data not specified in abstract	Data not specified in abstract

Note: The full paper by Shirota et al. (2003) is required to ascertain the specific percentage of inhibition and the IC50 value for **Latinone**. The provided search results do not contain this specific quantitative data from the primary literature.

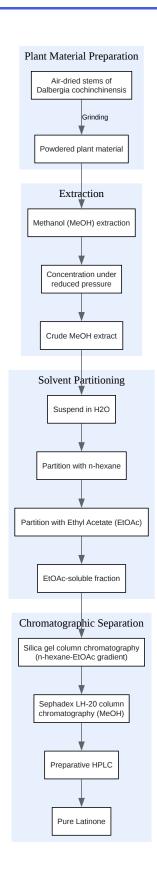
Experimental Protocols

The following methodologies are based on the procedures described by Shirota et al. (2003) for the isolation of **Latinone** and standard protocols for the testosterone 5α -reductase inhibition assay[1][2][3][4][5][6][7].

Extraction and Isolation of Latinone from Dalbergia cochinchinensis**

This protocol outlines the general steps for the extraction and isolation of phenolic compounds from plant material, as would have been employed for the discovery of **Latinone**.





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Caption: General workflow for the extraction and isolation of **Latinone**.

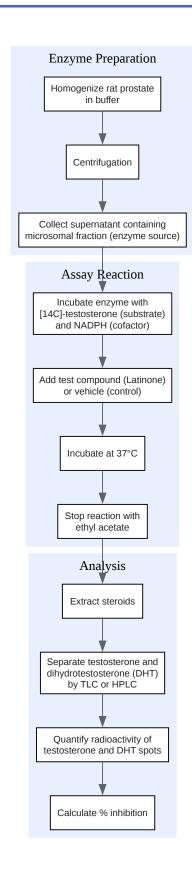




Testosterone 5α-Reductase Inhibition Assay

This protocol describes a typical in vitro assay to determine the inhibitory activity of a compound against testosterone 5α -reductase.





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Caption: Workflow for the testosterone 5α -reductase inhibition assay.



Signaling Pathway Androgen Signaling and the Role of 5α-Reductase

The mechanism of action of **Latinone** as a testosterone 5α -reductase inhibitor intervenes in the androgen signaling pathway. By blocking the conversion of testosterone to the more potent dihydrotestosterone, **Latinone** can potentially mitigate the downstream effects of excessive androgen signaling.



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Caption: Simplified androgen signaling pathway and the inhibitory action of Latinone.

Future Directions

The confirmed inhibitory activity of **Latinone** against testosterone 5α -reductase warrants further investigation. Future research should focus on:

- Quantitative Analysis: Determining the precise IC50 value of Latinone for both isozymes of 5α-reductase (type I and type II).
- In Vivo Studies: Evaluating the efficacy and safety of Latinone in animal models of androgen-dependent conditions.
- Structure-Activity Relationship (SAR) Studies: Synthesizing and testing analogues of Latinone to identify more potent and selective inhibitors.
- Exploration of Other Biological Activities: Conducting rigorous scientific studies to validate or refute the anecdotal claims of anti-osteoporotic and antibiotic effects.

Conclusion



Latinone is a neoflavonoid of significant interest due to its demonstrated in vitro inhibition of testosterone 5α-reductase. This technical guide has provided a comprehensive summary of its discovery, chemical properties, and the experimental protocols relevant to its initial characterization. While further research is required to fully elucidate its therapeutic potential and explore other purported biological activities, **Latinone** represents a promising natural product lead for the development of novel therapeutics. The information and visualizations presented herein are intended to serve as a valuable resource for the scientific community to guide future research and development efforts.

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